

natural sources of Isochlorogenic acid A

Laggera alata

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: isochlorogenic acid A

CAS No.: 2450-53-5

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Natural Sources and Chemical Profile

Isochlorogenic Acid A is predominantly found in the traditional Chinese medicinal herb **Laggera alata** (DC.) Sch.Bip. ex Oliv. (Asteraceae) [1] [2]. This plant is native to tropical Southeast Asia and Africa and has a history of folk use for treating inflammatory ailments, including hepatitis [3] [4].

ICQA (C₂₅H₂₄O₁₂, molecular mass: 516.45) is a type of dicaffeoylquinic acid. In *Laggera alata* extracts, ICQA and other isochlorogenic acids are the major active components, with their collective content amounting to 51% in some preparations [5] [6].

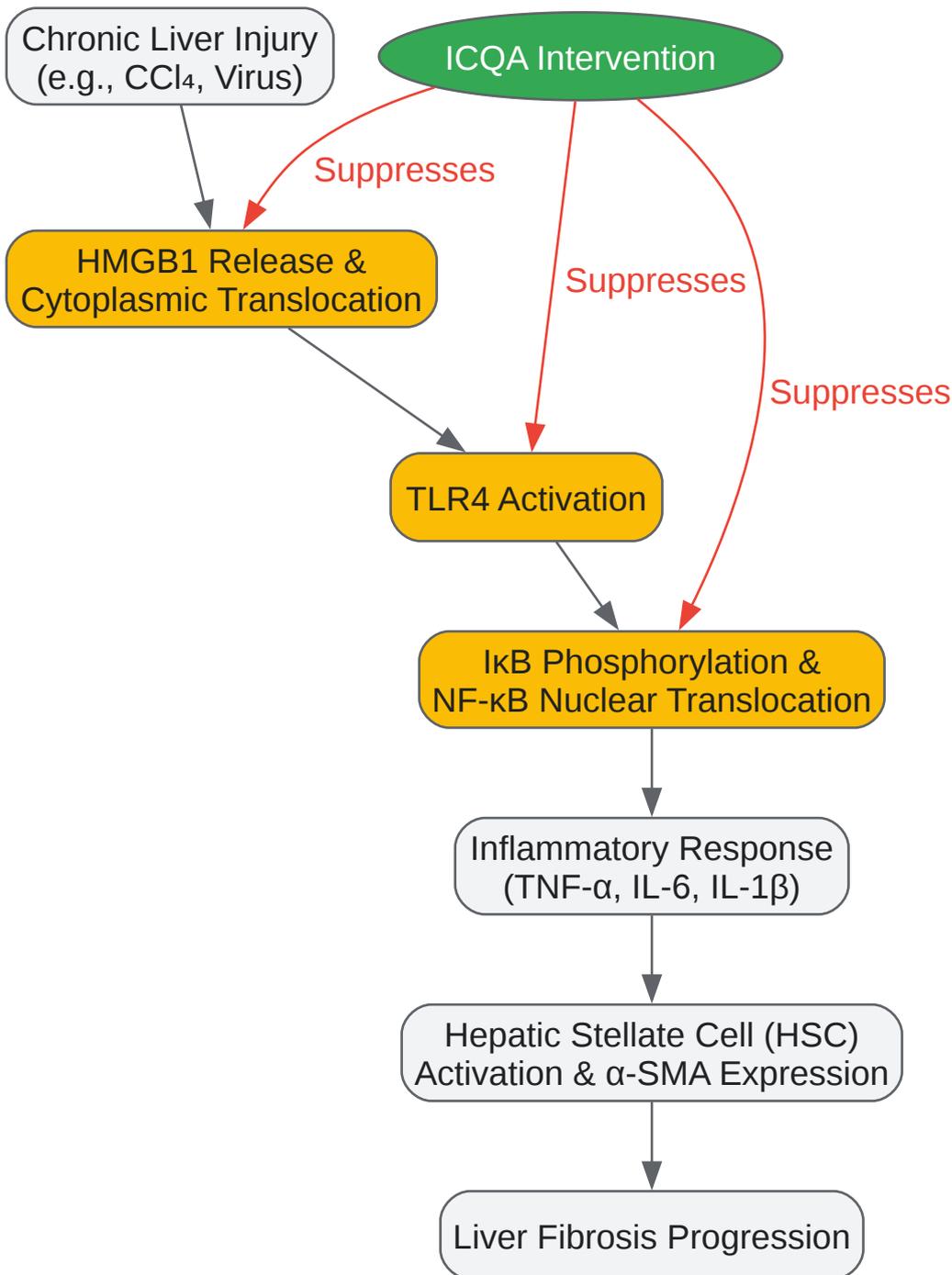
Pharmacological Activities and Mechanisms

ICQA demonstrates multiple biological activities with potential therapeutic applications for liver diseases. The table below summarizes its core pharmacological effects and underlying mechanisms.

Pharmacological Activity	Experimental Model/Context	Key Findings & Proposed Mechanism
Anti-liver Fibrosis [1] [2]	CCl ₄ -induced liver fibrosis in rats	Attenuates progression by suppressing HMGB1/TLR4/NF-κB signaling pathway; inhibits

Pharmacological Activity	Experimental Model/Context	Key Findings & Proposed Mechanism
		HSC activation and reduces expression of α -SMA, TNF- α , IL-6, and IL-1 β .
Anti-Hepatitis B Virus (HBV) [3]	HBV-transfected HepG2.2.15 cell line	Inhibits secretion of HBsAg and HBeAg ; potential mechanism involves induction of heme oxygenase-1 (HO-1) .
Hepatoprotective [5]	D-GalN-induced injury in primary rat hepatocytes and mice	Significantly improves hepatocyte viability and reduces serum levels of ALT and AST.
Anti-inflammatory & Antioxidant [1] [6]	CCl ₄ -induced rat model; BCG-LPS-induced immune liver injury in mice	Reduces inflammatory cytokines; decreases malondialdehyde (MDA) level and increases glutathione peroxidase (GSH-PX) activity in the liver.

The hepatoprotective mechanism of ICQA, particularly against liver fibrosis, can be visualized as a multi-step process targeting a specific signaling pathway:



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Diagram 1. Proposed mechanism of **Isochlorogenic Acid A (ICQA)** in attenuating liver fibrosis by suppressing the HMGB1/TLR4/NF-κB signaling pathway [1] [2].

Key Experimental Protocols

For researchers aiming to validate or explore these activities, here is a summary of the key methodologies used in the cited literature.

Assay Type	Detailed Protocol Summary
	<p> In Vivo Liver Fibrosis Model [1] [2] • Animals: Male SD rats (8-10 weeks old). • Fibrosis Induction: Subcutaneous injection of 40% CCl₄ (3 ml/kg) twice a week for 8 weeks. • Treatment: ICQA (10, 20, 40 mg/kg) dissolved in normal saline, administered orally daily for 8 weeks. • Endpoint Analyses: Serum ALT, AST, HA, LN, IV-C, PIIINP; liver histology (H&E, Masson's Trichrome, Sirius Red); immunohistochemistry for α-SMA; ELISA for TNF-α, IL-6, IL-1β; Western blot/Immunofluorescence for HMGB1, TLR4, p-IκBα, NF-κB p65. In Vitro Anti-HBV Assay [3] • Cell Line: HepG2.2.15 (stably produces HBV virions and antigens). • Treatment: ICQA at various concentrations (e.g., 19.36–193.63 μM) for a defined period. • Endpoint Analyses: ELISA for HBsAg and HBeAg in culture supernatants; MTT assay for cell viability; PCR for HBV DNA. In Vitro Hepatoprotective Assay [5] • Cell Model: Primary cultured neonatal rat hepatocytes. • Injury Induction: 20 mM D-Galactosamine (D-GalN). • Treatment: ICQA or plant extract (1–100 μg/ml). • Endpoint Analyses: MTT assay for cell viability; measurement of cellular leakage of ALT and AST. </p>

Research Considerations and Future Directions

- **Multi-Target Potential:** ICQA's broad effects suggest it is a multi-target agent. Beyond the core pathway, research indicates it can modulate cytochrome P450 and UGT enzymes, which is crucial for assessing potential herb-drug interactions [7].
- **Compound Synergy:** Evidence suggests that the hepatoprotective and anti-inflammatory effects of *Laggera alata* extract are not solely due to ICQA. Other isochlorogenic acids and flavonols may work synergistically, enhancing the overall therapeutic effect [5] [6].
- **Translational Gap:** A significant challenge in the field is translating promising in vitro and animal study results into clinical applications. As noted in recent reviews, no natural product, including ICQA, has yet achieved clinical validation for critical targets like eliminating the covalently closed circular DNA (cccDNA) of HBV [8].

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To cite this document: Smolecule. [natural sources of Isochlorogenic acid A Laggera alata].

Smolecule, [2026]. [Online PDF]. Available at:

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